

Vescalin: A Comprehensive Technical Overview of its Chemical Structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Vescalin

Cat. No.: B1256471

[Get Quote](#)

This guide provides an in-depth analysis of the chemical structure of **Vescalin**, a C-glucosidic ellagitannin. It is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry. This document details its molecular characteristics, synthesis, and structural elucidation methodologies.

Chemical Identity and Structure

Vescalin is a hydrolyzable tannin, a class of complex polyphenolic compounds.[1][2] It is structurally characterized by a nonahydroxytriphenoyl (NHTP) group attached to a C-glucosidic core.[3] **Vescalin**, along with its epimer castalin, can be produced through the chemical hydrolysis of the more complex ellagitannins, vescalagin and castalagin, respectively.[4][5] These parent compounds are notably found in oak and chestnut wood.[4][6]

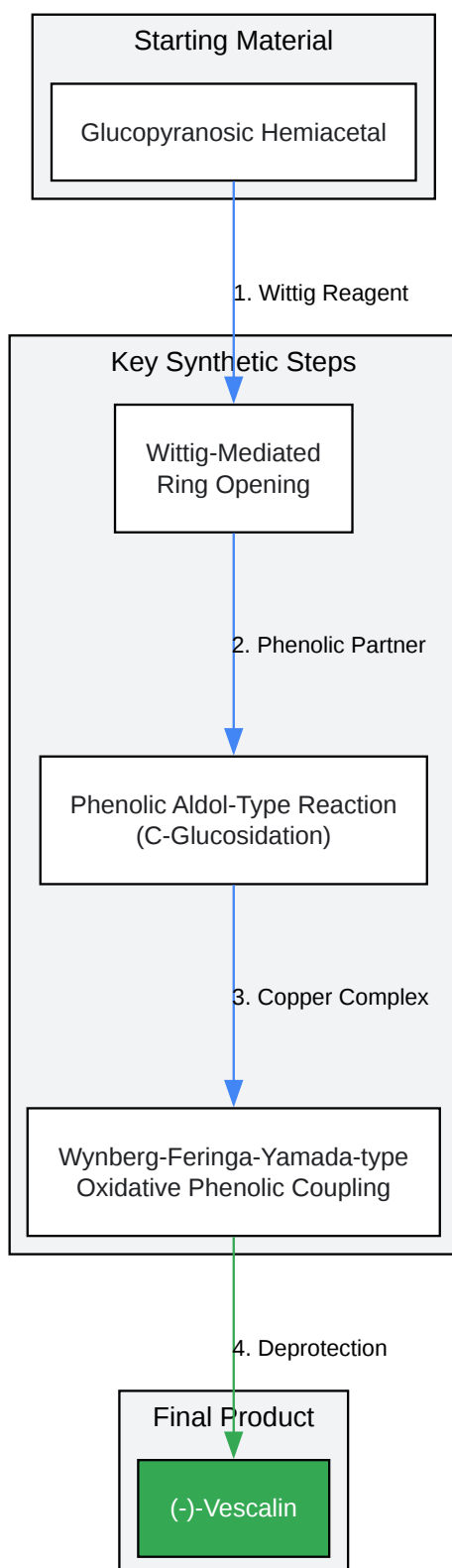
The stereochemistry of **Vescalin** has been a subject of detailed investigation. The atropisomerism of the triphenoyl moiety has been determined to be an (S,R) configuration based on density functional theory (DFT) calculations of its NMR spectra and electronic circular dichroism (ECD) spectra.[5]

The key quantitative chemical properties of **Vescalin** are summarized in the table below for easy reference.

Identifier	Value	Source
Molecular Formula	C ₂₇ H ₂₀ O ₁₈	[7]
IUPAC Name	(1S,2S,24R,25R,29R)-7,8,9,12,13,14,17,18,19,25,29-undecahydroxy-24-(hydroxymethyl)-3,23,26-trioxahexacyclo[13.10.3.1 ² , ⁶ .0 ⁵ , ¹⁰ .0 ¹¹ , ²⁸ .0 ¹⁶ , ²¹]nonacosan-5(10),6,8,11,13,15(28),16,18,20-nonaene-4,22,27-trione	[7]
Average Molecular Weight	632.4 g/mol	[7]
Monoisotopic Mass	632.06496378 Da	[7]
CAS Number	19086-75-0	[7]

Bioinspired Total Synthesis Workflow

The first total synthesis of (-)-**Vescalin** was achieved through a bioinspired route.[3] The key transformations mimic the proposed biosynthetic pathway. A simplified workflow of this synthesis is presented below.



[Click to download full resolution via product page](#)

Bioinspired total synthesis workflow for (-)-**Vescalin**.

This synthetic strategy hinges on three pivotal steps:

- A Wittig-mediated opening of a protected glucopyranose ring.[3]
- A subsequent phenolic aldol-type reaction to forge the crucial C-glucosidic bond.[3]
- An oxidative phenolic coupling reaction, mediated by a copper-diamine complex, to construct the nonahydroxytriphenoyl (NHTP) unit.[3][8]

Experimental Protocols

The following sections provide a generalized overview of the key experimental methodologies employed in the total synthesis of (-)-**Vescalin**, based on published literature.[3][8][9]

The formation of the C-arylglucosidic bond is a critical step in the synthesis.

- **Preparation of the Aldehyde:** The protected glucopyranose-derived aldehyde is prepared from a suitable glucopyranosic hemiacetal. A common method involves a Wittig-mediated ring opening.
- **Aldol-type Reaction:** The aldehyde is then reacted with a protected phenolic partner under conditions that promote a phenolic aldol-type reaction. This step establishes the carbon-carbon bond between the glucose core and the aromatic system.
- **Purification:** The resulting C-glucoside is purified using standard chromatographic techniques, such as column chromatography on silica gel.

The construction of the sterically hindered nonahydroxytriphenoyl (NHTP) unit is achieved via an intramolecular oxidative coupling.

- **Precursor Synthesis:** The C-glucoside is appropriately functionalized with galloyl groups at the desired positions (e.g., 2,3,5-O-positions).
- **Coupling Reaction:** The galloylated intermediate is subjected to an oxidative phenolic coupling reaction. A typical protocol involves the use of a copper(II) salt, such as CuCl_2 , in the presence of a chiral diamine ligand like (-)-sparteine or an achiral analogue like bispidine, in a suitable solvent system (e.g., a mixture of methanol and dichloromethane).[10]

- **Reaction Monitoring and Workup:** The reaction progress is monitored by analytical techniques like HPLC. Upon completion, the reaction is quenched, and the product is extracted and purified. The choice of diamine and reaction conditions is crucial for controlling the atroposelectivity of the newly formed biaryl bonds.[10]
- **Deprotection:** The final step involves the removal of all protecting groups to yield the natural product, (-)-**Vescalin**.

The definitive structure and stereochemistry of **Vescalin** were confirmed using a combination of spectroscopic and computational methods.

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are fundamental for determining the connectivity of the atoms. Experimental chemical shifts are compared with values calculated using DFT methods to confirm the relative and absolute stereochemistry.[5]
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is used to confirm the molecular formula of the compound.
- **Electronic Circular Dichroism (ECD):** ECD spectroscopy is a powerful technique for determining the absolute configuration of chiral molecules, particularly the atropisomeric nature of the biaryl axes in the NHTP moiety. Experimental ECD spectra are compared with time-dependent DFT (TD-DFT) calculated spectra for different possible stereoisomers to establish the correct configuration.[5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Showing Compound Vescalin \(FDB008415\) - FooDB \[foodb.ca\]](#)
- 2. [Human Metabolome Database: Showing metabocard for Vescalin \(HMDB0031746\) \[hmdb.ca\]](#)

- [3. Bioinspired Total Synthesis of \(-\)-Vescalin: A Nonahydroxytriphenoylated C-Glucosidic Ellagitannin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Castalagin - Wikipedia \[en.wikipedia.org\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. Buy Vescalagin | 36001-47-5 | >98% \[smolecule.com\]](#)
- [7. Vescalin | C27H20O18 | CID 15698968 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Bioinspired Total Synthesis of \(-\)-Vescalin: A Nonahydroxytriphenoylated C-Glucosidic Ellagitannin. | Semantic Scholar \[semanticscholar.org\]](#)
- [10. Total Synthesis of \(-\)-Vescalagin, the Iconic Member of the C-Glucosidic Ellagitannin Family - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Vescalin: A Comprehensive Technical Overview of its Chemical Structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1256471/docs#vescalin-a-comprehensive-technical-overview-of-its-chemical-structure\]](https://www.benchchem.com/product/b1256471/docs#vescalin-a-comprehensive-technical-overview-of-its-chemical-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)